

Dotriacontanoic acid antibacterial activity comparison

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Compound Focus: Dotriacontanoic acid

CAS No.: 3625-52-3

Cat. No.: S570614

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Reported Antibacterial Activity

The primary source of information comes from a 2024 study on *Indigofera heterantha*, which identified **Dotriacontanoic acid** among other isolated compounds [1]. The study states that this compound, described as "**Dotriacontanoic acid**" and with the chemical formula $C_{35}H_{70}O_2$, was found to be a **moderate antibacterial agent** [1].

No specific quantitative data—such as Minimum Inhibitory Concentration (MIC) values, inhibition zone measurements, or the specific bacterial strains tested—were provided in the available excerpt for this compound.

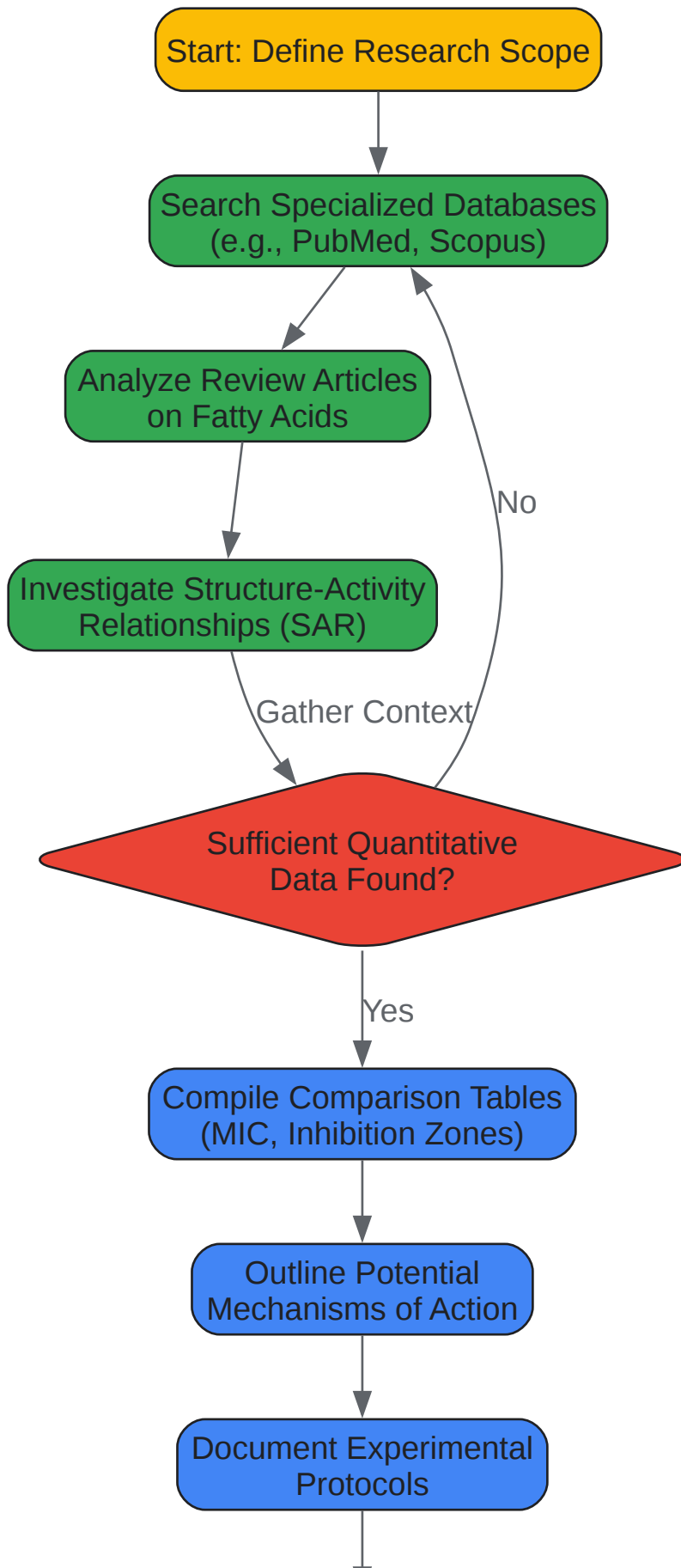
Standard Methods for Evaluation

Should you find raw data, the table below outlines common experimental protocols used to generate the quantitative information for antibacterial comparison guides. These methods are cited in the retrieved search results [2] [3] [4].

Method Name	Brief Description & Output	Key Measurable Data
Broth Dilution [2]	Determines the minimum concentration of a compound that visibly inhibits bacterial growth (MIC).	Minimum Inhibitory Concentration (MIC), Minimum Bactericidal Concentration (MBC)
Agar Well/Disk Diffusion [1] [2]	Measures the zone of inhibition around a sample to assess compound diffusion and efficacy.	Zone of Inhibition (diameter in mm)
Time-Kill Kinetics Assay [2] [4]	Evaluates the rate at which a compound kills bacteria over time.	Log reduction in CFU/mL over time (e.g., 0-24 hours)
ATP-based Viability Assay [4]	Uses luminescence to measure ATP from live cells, providing real-time data on viable bacteria.	Luminescence (Relative Light Units - RLU) correlated to viable cell count

Research Workflow Diagram

The following diagram outlines a potential workflow for researching and compiling data for your comparison guide, based on the strategies mentioned above.





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References

1. In-vitro evaluation of Indigofera heterantha extracts for ... [pmc.ncbi.nlm.nih.gov]
2. Methods for screening and evaluation of antimicrobial activity ... [pmc.ncbi.nlm.nih.gov]
3. Qualitative and Quantitative Methods to Measure Antibacterial ... [bio-protocol.org]
4. Video: A Novel Method to Determine the Longitudinal Antibacterial ... [jove.com]

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